

A Critical Review of Octol's Performance in Anti-Armor Warheads

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Compound of Interest

Compound Name: Octol

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A Comparative Guide for Researchers and Scientists

Octol, a melt-castable explosive mixture of HMX (octahydro-1,3,5,7-tetranitro-1,3,5,7-tetrazocine) and TNT (trinitrotoluene), has been a stalwart in the design of anti-armor warheads, particularly in shaped charge applications, for several decades. Its balance of performance, producibility, and cost has made it a common choice for munitions ranging from guided missiles to shoulder-launched rockets. However, the advent of advanced composite armors and the development of more energetic and insensitive explosive formulations have prompted a critical re-evaluation of **Octol**'s continued suitability in modern anti-armor systems. This guide provides an objective comparison of **Octol**'s performance with alternative high explosives, supported by experimental data, to inform researchers, scientists, and weapon development professionals.

Performance Characteristics of High Explosives in Shaped Charges

The effectiveness of a shaped charge warhead is intrinsically linked to the properties of its explosive fill. The primary function of the explosive is to generate and sustain a high-pressure detonation wave that collapses a metallic liner into a hypervelocity jet. Key performance parameters of the explosive directly influence the characteristics of this jet and its subsequent ability to penetrate armor.

Key Performance Metrics

- **Detonation Velocity (VOD):** A higher detonation velocity generally leads to a higher jet tip velocity, which is a critical factor in achieving deep penetration into a target.
- **Detonation Pressure (P_{cj}):** The Chapman-Jouguet pressure is indicative of the initial pressure exerted on the liner, influencing the efficiency of the liner collapse process.
- **Density (ρ):** A higher density explosive packs more energy into a given volume, contributing to a more powerful detonation.
- **Penetration Performance:** Ultimately, the most crucial metric is the depth of penetration into a standardized target, typically Rolled Homogeneous Armor (RHA). This is often expressed in millimeters or as a multiple of the charge diameter (CD).

Comparative Analysis of Explosive Fills

The following tables provide a comparative overview of the key performance parameters of **Octol** and several alternative high explosives commonly used or considered for anti-armor warheads.

Table 1: Detonation Properties of Selected High Explosives

Explosive	Composition	Density (g/cm³)	Detonation Velocity (m/s)	Detonation Pressure (GPa)
Octol (70/30)	70% HMX, 30% TNT	1.80	8,480	34.0
Composition B	60% RDX, 40% TNT	1.72	7,980	29.5
HMX	(Pure)	1.91	9,100	39.3
LX-14	95.5% HMX, 4.5% Estane Binder	1.83	8,830	37.0
PBXN-110	88% HMX, 12% HTPB Binder	1.69	8,300	~32.0
Composition H6	45% RDX, 30% TNT, 20% Al, 5% Wax	1.77	7,367	~22.0

Table 2: Shaped Charge Performance Comparison (Representative Data)

Explosive	Warhead/Test Configuration	Standoff	Target	Penetration (mm RHA)
Octol	SMAW HEAA Rocket	Not Specified	RHA	~600[1]
Octol	Trumpet Lined Shaped Charge	Varied	RHA	Baseline
LX-14	Trumpet Lined Shaped Charge	Varied	RHA	Consistent increase over Octol
LX-19	Trumpet Lined Shaped Charge	< 1 CD	RHA	2% increase over Octol[2]
Composition B	83.8mm, 42° Copper Liner	2 CD	300 BHN Armor	372 (unconfined), 430 (confined)[3]
CL-20 based PBX	Small Caliber Shaped Charge	Not Specified	RHA	~20% greater than RDX-based PBX

Discussion of Performance

As indicated in the data, while **Octol** offers a significant performance advantage over older formulations like Composition B, with a higher detonation velocity and pressure, it is surpassed by more modern explosives. HMX, the primary energetic component of **Octol**, possesses superior detonation properties in its pure form. Polymer-bonded explosives (PBXs) like LX-14, which have a higher percentage of HMX and a more advanced binder system, consistently demonstrate improved penetration performance over **Octol**. [2] Newer energetic materials, such as CL-20, when formulated into PBXs, have shown the potential for even greater increases in penetration capability, with some studies indicating a 17% to 20% improvement over RDX-based explosives.

The inclusion of aluminum powder in formulations like Composition H6 is intended to enhance blast effects, but it generally results in a lower detonation velocity and reduced shaped charge jet performance.

Experimental Protocols for Shaped Charge Evaluation

The evaluation of explosive performance in shaped charge warheads is conducted through a series of standardized tests. These protocols are crucial for obtaining reliable and comparable data. The following methodologies are based on common practices and military standards such as MIL-STD-2105D and NATO STANAG 4526.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Detonation Velocity Measurement

- Objective: To determine the steady-state detonation velocity of the explosive.
- Methodology:
 - The explosive is cast or pressed into a cylindrical charge of a specific diameter and length.
 - A series of ionization probes or fiber optic pins are placed at precise intervals along the length of the charge.
 - The charge is initiated at one end by a detonator.
 - As the detonation front propagates along the charge, it activates each probe in sequence.
 - The time intervals between probe activations are recorded using a high-speed oscilloscope or chronometer.
 - The detonation velocity is calculated by dividing the known distance between probes by the measured time interval.

Shaped Charge Jet Characterization

- Objective: To measure the velocity, coherence, and geometry of the shaped charge jet.
- Methodology:
 - A fully assembled shaped charge warhead is mounted at a specified standoff distance from the diagnostic equipment.

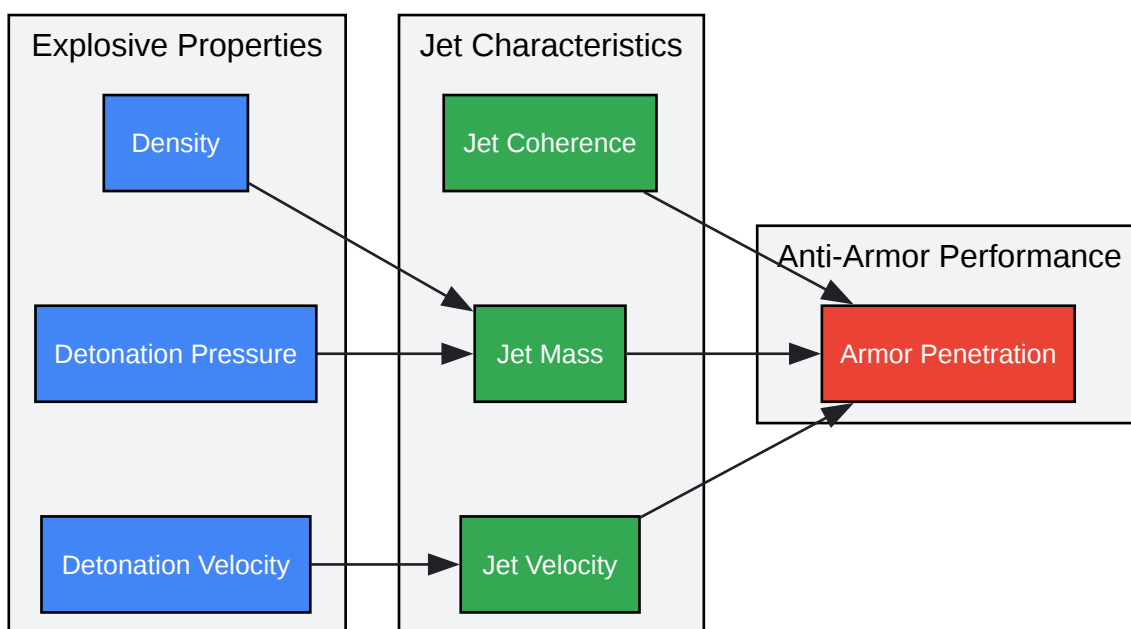
- Two or more flash X-ray heads are positioned perpendicular to the jet's expected trajectory at known distances from each other.
- The warhead is detonated.
- The X-ray heads are triggered at precise, predetermined time delays after detonation to capture images of the jet at different points in its flight path.
- The velocity of the jet tip and subsequent particles is calculated by measuring the distance traveled between the X-ray images and dividing by the time interval between the flashes.
- The radiographs are also analyzed to assess the jet's straightness, diameter, and breakup characteristics. High-speed cameras can also be used for this purpose.

Armor Penetration Test

- Objective: To measure the depth of penetration of the shaped charge jet into a standardized armor target.
- Methodology:
 - The shaped charge warhead is positioned at a specific standoff distance from a target block of Rolled Homogeneous Armor (RHA) of a specified hardness (e.g., 300 BHN).[3]
 - The warhead is detonated, and the jet is allowed to penetrate the target.
 - After the test, the target is sectioned, and the depth of the penetration channel is measured from the front face of the target to the deepest point of the cavity.
 - The diameter of the entry hole is also typically recorded.
 - For deeper-penetrating warheads, a stack of RHA plates is often used as the target.

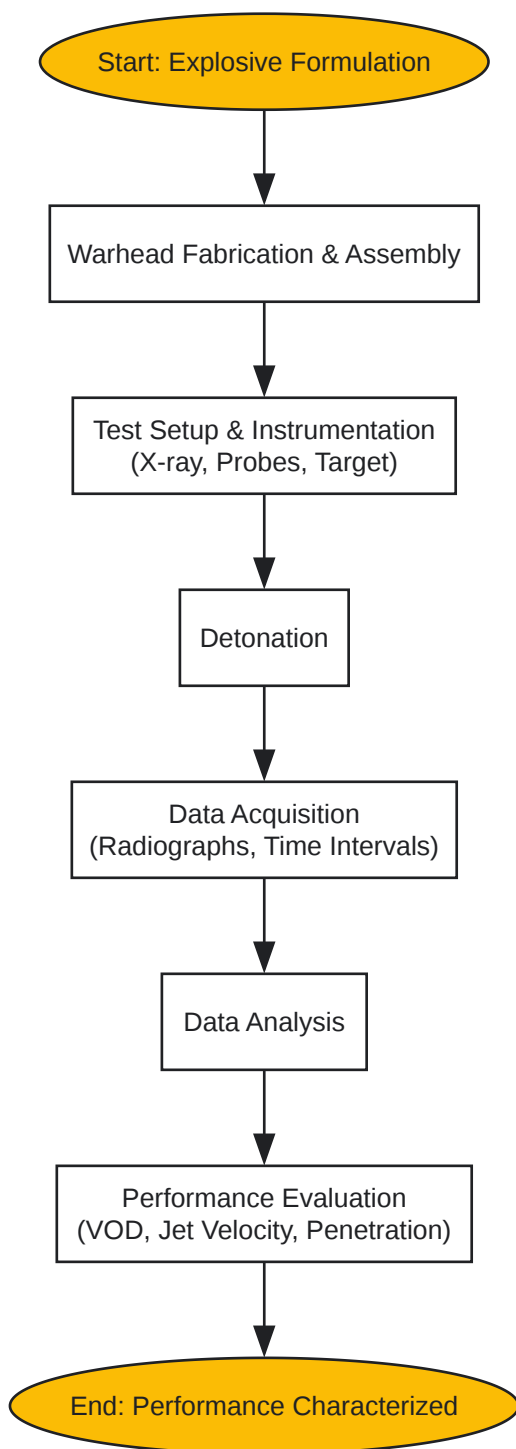
Visualizing Relationships and Workflows

To better understand the interplay of factors in shaped charge performance and the typical experimental process, the following diagrams are provided.



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Caption: Factors influencing anti-armor performance.



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Caption: Shaped charge evaluation workflow.

Conclusion

Octol remains a viable and effective explosive for many anti-armor applications, offering a good compromise between performance and cost. However, for advanced threats requiring maximum penetration, the data clearly indicates that newer formulations, particularly high-HMX content PBXs and those incorporating novel energetic materials like CL-20, offer superior performance. The continued development of insensitive munitions has also led to the creation of PBXs with reduced vulnerability to accidental detonation, a factor of growing importance in modern military logistics and operations. For researchers and developers of next-generation anti-armor systems, the focus should be on these more advanced explosive formulations to achieve the necessary performance gains against increasingly resilient targets. The selection of an appropriate explosive fill will always be a trade-off between performance, sensitivity, and cost, but the trend is undeniably moving towards higher-energy, less sensitive materials than **Octol**.

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